

# Application Note: Isononyl Alcohol in Flexible PVC Flooring

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

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## 1. Chemical Profile and Primary Function

**Isononyl alcohol** (INA) is a C9 oxo alcohol that serves as a key **precursor for high-molecular-weight plasticizers** [1] [2]. These plasticizers, most notably **Diisononyl Phthalate (DINP)**, are primary components in flexible Polyvinyl Chloride (PVC) formulations [1] [3]. In flooring, these plasticizers are essential for imparting **flexibility, durability, and workability** to the final product [3] [4].

## 2. Application in Flooring Materials

In the flooring industry, plasticizers derived from INA are critical for producing flexible PVC products. These plasticizers reduce the glass transition temperature of PVC, making it soft and pliable. The resulting materials are used in various flooring applications [1]:

- Vinyl flooring and underlay
- PVC roofing membranes

The dominance of this application is reflected in the market data, which shows that the **plasticizers segment accounts for 68.6% of the global consumption of isononyl alcohol** [3].

## 3. Key Plasticizer Derivatives and Their Role

The table below summarizes the primary plasticizers synthesized from **Isononyl alcohol** and their significance in flooring applications [1] [2]:

Plasticizer Acronym	Full Name	Key Properties & Role in Flooring
DINP	Diisononyl Phthalate	A universal, high-performance plasticizer; provides flexibility, low volatility, and excellent weather resistance for durable flooring [1] [3].
DINCH	Diisononyl Cyclohexanoate	A non-phthalate alternative; offers low migration and toxicity, compliant with stringent safety regulations [1] [3].
DINA	Diisononyl Adipate	Used for its low-temperature flexibility.
TINTM	Triisononyl Trimellitate	Known for high-temperature resistance and durability.

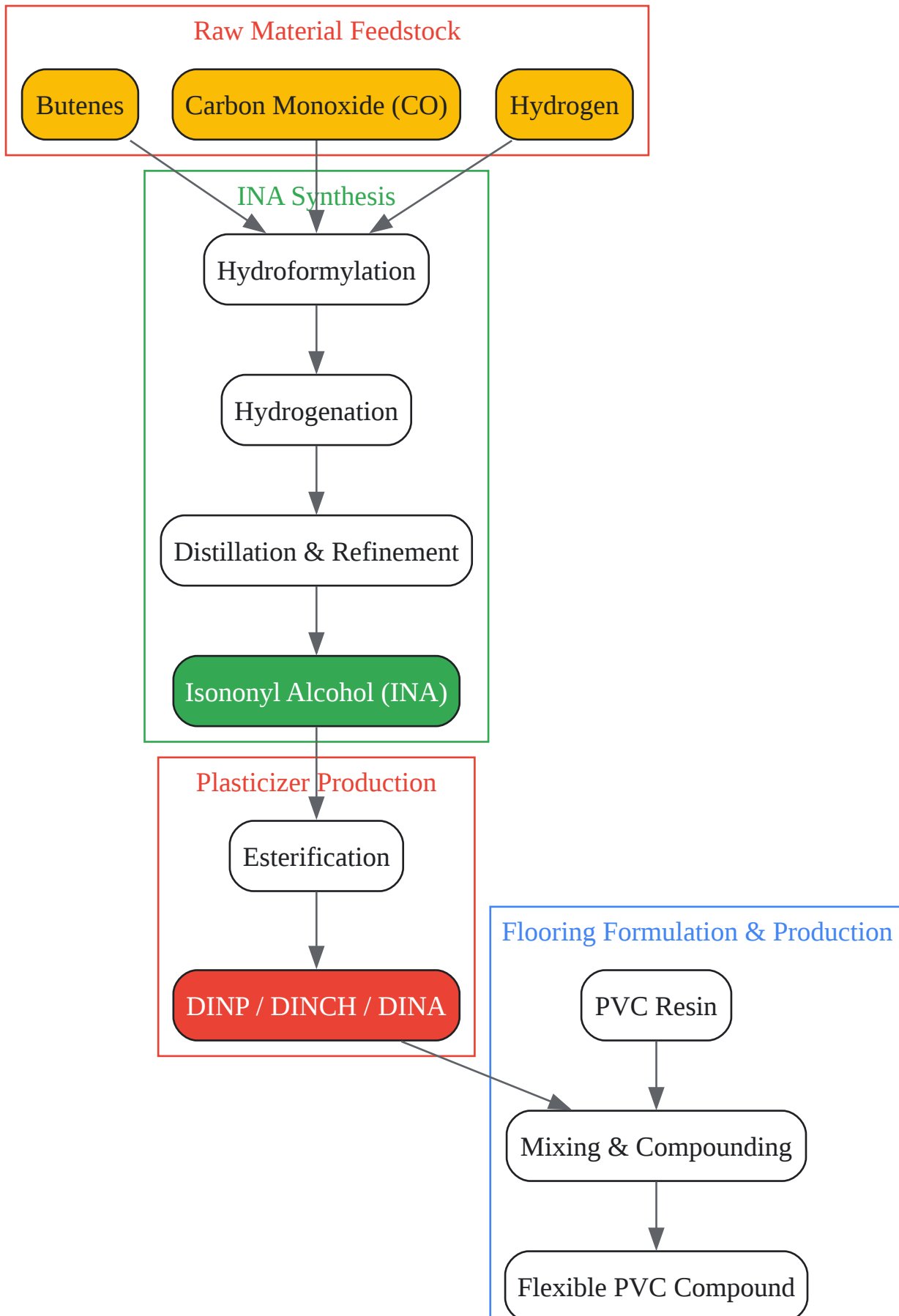
#### 4. Performance and Safety Context

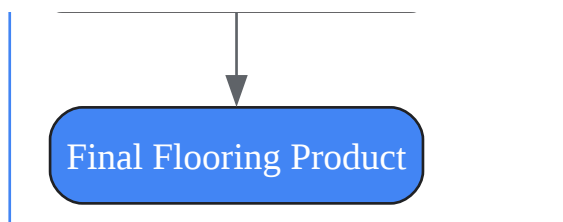
Plasticizers derived from INA contribute to the longevity and safety of flooring by providing **low volatility, excellent weather resistance, and improved thermal stability** [3]. The industry is increasingly shifting towards non-phthalate plasticizers like **DINCH** due to regulatory pressures and consumer demand for safer, more sustainable products, particularly in sensitive applications [3] [4].

A review of toxicological data indicates that **isononyl alcohol** has been evaluated for use in consumer products. However, the search results do not provide the full detailed study data or the specific experimental protocols used in these toxicological assessments [5].

## Production and Formulation Workflow

The following diagram illustrates the production pathway of **isononyl alcohol** and its integration into PVC flooring materials, from raw materials to the final product:





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## Information Gaps and Alternative Research Paths

The search results could not provide the core information you requested:

- **Detailed Experimental Protocols:** Specific methodologies for testing INA or its derivatives in flooring formulations are not available in the public search results.
- **Quantitative Data Tables:** While some physical properties for INA are available [2] [6], structured tables with comparative performance data (e.g., mechanical properties, migration rates) for flooring applications are not present.

To obtain the technical details required for application notes, I suggest you:

- **Consult Scientific Databases:** Directly search specialized databases like SciFinder, Reaxys, or Google Scholar for specific research articles on "DINP migration studies," "PVC plasticizer leaching protocols," or "toxicology of **isononyl alcohol**."
- **Review Regulatory Documents:** Check publications from agencies like the European Chemicals Agency (ECHA) or the U.S. EPA, which often contain detailed assessment reports with experimental sections.
- **Contact Suppliers Directly:** Manufacturers such as Evonik Industries (mentioned in one source [1]) may provide technical data sheets and application notes with detailed protocols upon request.

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## References

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**Address:** Ontario, CA 91761, United States

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